

Wortmannin: A Potent Tool for Elucidating Signal Transduction Pathways

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Compound of Interest

Compound Name: Wortmannin

Cat. No.: B1684655

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Abstract

Wortmannin, a fungal metabolite, has established itself as an indispensable tool in cell biology and drug discovery for its potent and specific inhibition of phosphoinositide 3-kinases (PI3Ks). Its ability to covalently bind to the catalytic subunit of PI3K allows for the precise dissection of the PI3K/Akt/mTOR signaling cascade, a pathway fundamental to a myriad of cellular processes including cell growth, proliferation, survival, and metabolism. This guide provides a comprehensive overview of **Wortmannin**, its mechanism of action, and its application in studying signal transduction. It includes detailed experimental protocols, quantitative data on its inhibitory activity, and visual diagrams of the signaling pathways it modulates, offering a practical resource for researchers in the field.

Introduction to Wortmannin

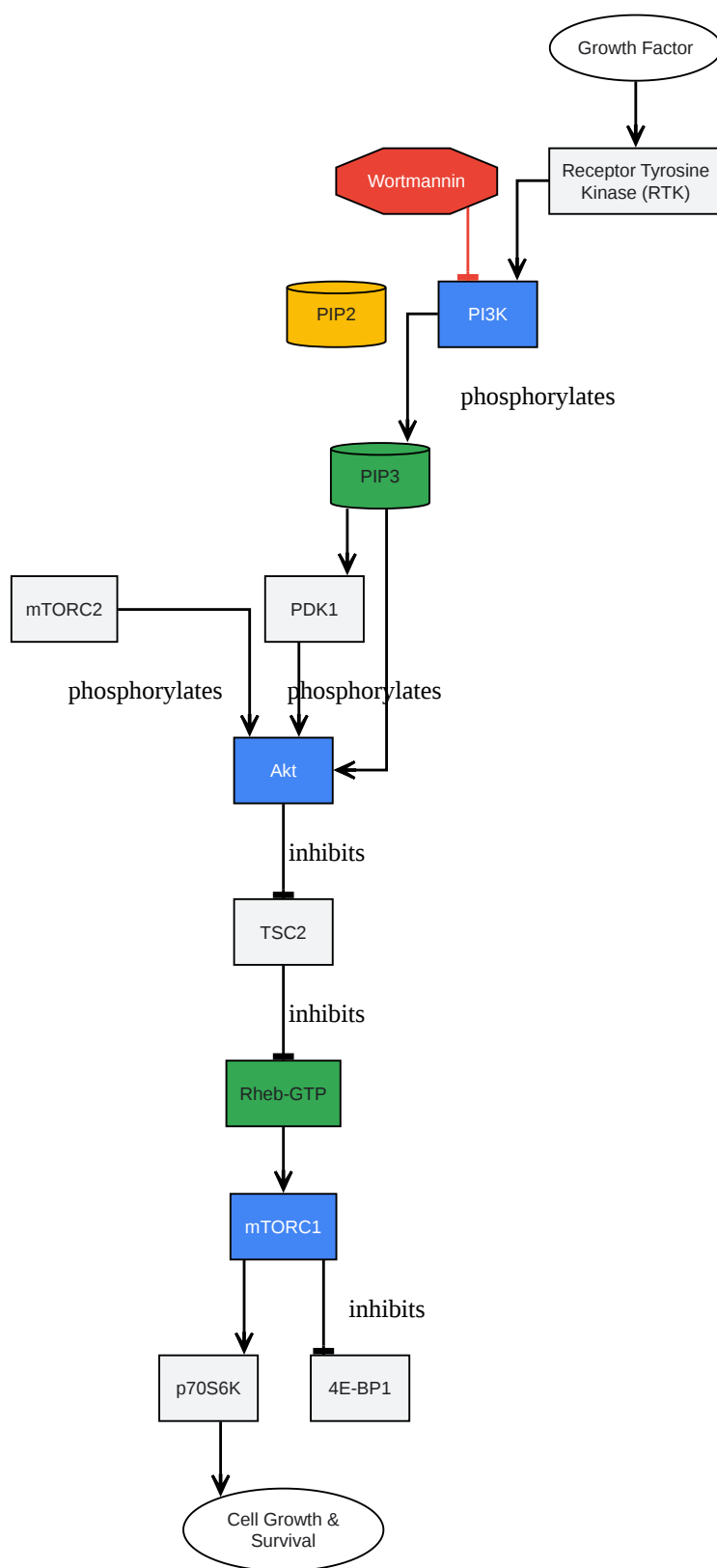
Wortmannin is a steroid-like fungal metabolite originally isolated from *Penicillium wortmannii*. It functions as a potent, irreversible, and selective inhibitor of the PI3K family of lipid kinases. Its mechanism of action involves the covalent modification of a conserved lysine residue within the ATP-binding site of the PI3K catalytic subunit, leading to an irreversible loss of kinase activity. This high-affinity interaction makes **Wortmannin** an invaluable tool for investigating the physiological and pathological roles of the PI3K signaling pathway.

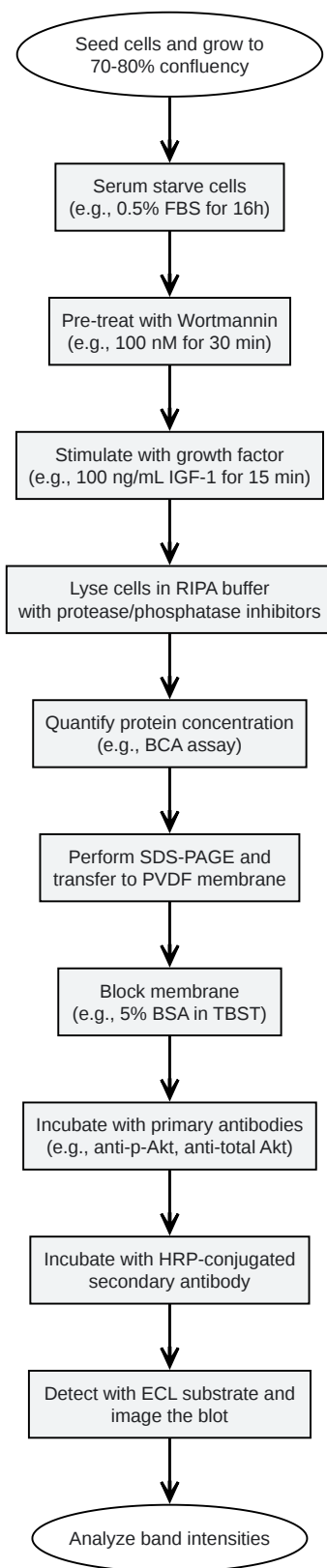
Mechanism of Action

Wortmannin's primary molecular target is the p110 catalytic subunit of Class I PI3Ks. The furan ring of **Wortmannin** is susceptible to nucleophilic attack by the ϵ -amino group of a specific lysine residue (Lys802 in p110 α) in the active site. This reaction forms a covalent adduct, thereby permanently inactivating the enzyme. While highly potent against PI3Ks, it is important to note that at higher concentrations, **Wortmannin** can also inhibit other related kinases such as mTOR, DNA-PKcs, and some members of the polo-like kinase (PLK) family. This off-target activity should be considered when interpreting experimental results.

The PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a central signaling cascade that responds to a variety of extracellular signals, including growth factors and hormones, to regulate key cellular functions.





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